

Physical properties of 3',4',5'-Trimethoxyacetophenone

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Compound of Interest

Compound Name: **3',4',5'-Trimethoxyacetophenone**

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An In-depth Technical Guide to the Physical Properties of **3',4',5'-Trimethoxyacetophenone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3',4',5'-Trimethoxyacetophenone is an aromatic ketone that serves as a valuable intermediate in organic synthesis.^[1] It is a member of the acetophenone class, characterized by an acetophenone structure substituted with three methoxy groups at the 3', 4', and 5' positions of the phenyl ring.^{[2][3]} This compound is frequently utilized in the pharmaceutical, agrochemical, and dyestuff industries.^{[1][2]} Its structural features, particularly the trimethoxylated phenyl ring, make it a key precursor in the synthesis of various biologically active molecules, including chalcones, which are known for their potential therapeutic properties.^[4] This guide provides a comprehensive overview of the core physical properties of **3',4',5'-Trimethoxyacetophenone**, detailed experimental protocols for their determination, and its role in synthetic pathways.

Physical and Chemical Properties

3',4',5'-Trimethoxyacetophenone typically appears as a white to off-white or light yellow crystalline solid or powder.^{[1][2][5][6]} The key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₄	[1] [6] [7]
Molecular Weight	210.23 g/mol	[3] [5] [8]
Melting Point	72-84 °C	[5] [6] [9] [10]
Boiling Point	132-134 °C at 1 Torr; 173-174 °C at 10 mmHg; 224 °C at 40 mmHg	[5] [7] [9] [10]
Density	~1.192 g/cm ³ (rough estimate)	[5] [7]
Appearance	White to off-white crystalline solid/powder	[1] [5] [6]
Solubility	Slightly soluble in water; Soluble in organic solvents like ethanol and acetone	[1] [5] [7]
Vapor Pressure	0.000361 mmHg at 25°C	[5] [7]
Refractive Index	~1.5075 (estimate)	[5] [7]
Flash Point	173-174°C at 10mm	[5] [7]
XLogP3	1.2	[5]
Topological Polar Surface Area	44.8 Å ²	[3] [5]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **3',4',5'-Trimethoxyacetophenone**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR are fundamental for confirming the molecular structure. The ¹H NMR spectrum would show characteristic peaks for the aromatic protons, the methoxy protons, and the acetyl methyl protons.[\[11\]](#)[\[12\]](#) [\[13\]](#) The ¹³C NMR spectrum provides information on the carbon framework of the molecule. [\[14\]](#)

- Infrared (IR) Spectroscopy: The IR spectrum of **3',4',5'-Trimethoxyacetophenone** would exhibit characteristic absorption bands for the carbonyl group (C=O) of the ketone and the C-O bonds of the methoxy groups, as well as bands associated with the aromatic ring.[15][16][17]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. High-resolution mass spectrometry (HRMS) can confirm the elemental composition.[4][18] The predicted m/z values for common adducts are $[M+H]^+$ at 211.09648 and $[M+Na]^+$ at 233.07842.[4][19]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **3',4',5'-Trimethoxyacetophenone**.

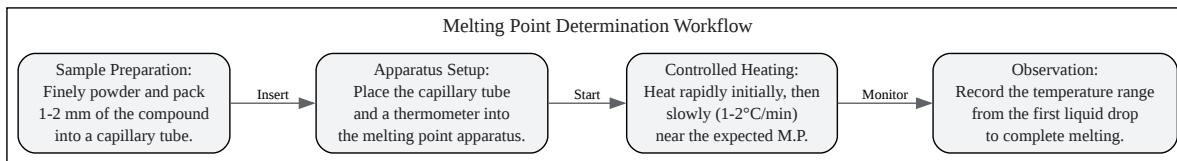
Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity.[20][21] A sharp melting range typically signifies a pure compound, while a broad melting range suggests the presence of impurities.[20]

Methodology: Capillary Method using a Melting Point Apparatus

- Sample Preparation: A small amount of finely powdered, dry **3',4',5'-Trimethoxyacetophenone** is packed into a capillary tube to a height of 1-2 mm.[22] The tube is then tapped gently to ensure the sample is compact.[22]
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.[20][23] A thermometer is inserted into the apparatus to monitor the temperature.[23]
- Heating: The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to about 1-2°C per minute to allow for accurate observation.[20][21]
- Observation and Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.

[20][22] The melting point is reported as the range T1-T2.[20]



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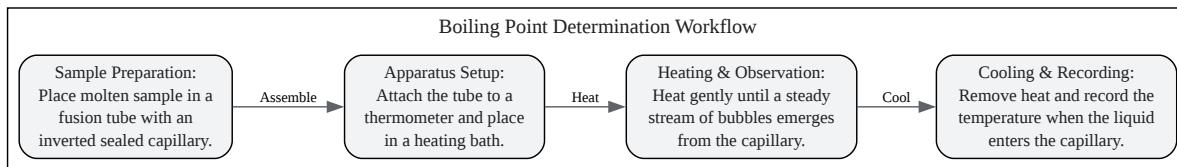
Caption: Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For solids with a relatively low melting point, the boiling point is determined at reduced pressure to prevent decomposition.

Methodology: Capillary Method (Siwoloboff's Method)

- Sample Preparation: A small amount of molten **3',4',5'-Trimethoxyacetophenone** is placed in a small test tube (fusion tube).[24] A capillary tube, sealed at one end, is placed inverted into the fusion tube.[24]
- Apparatus Setup: The fusion tube is attached to a thermometer, and the assembly is heated in a suitable heating bath (e.g., a Thiele tube with paraffin oil or an aluminum block).[24][25] [26] The setup should allow for slow and uniform heating.[24]
- Heating and Observation: The apparatus is heated gently.[25] As the temperature rises, air trapped in the capillary tube will expand and bubble out.[27] The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tip is noted.[24]
- Recording: The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[27]



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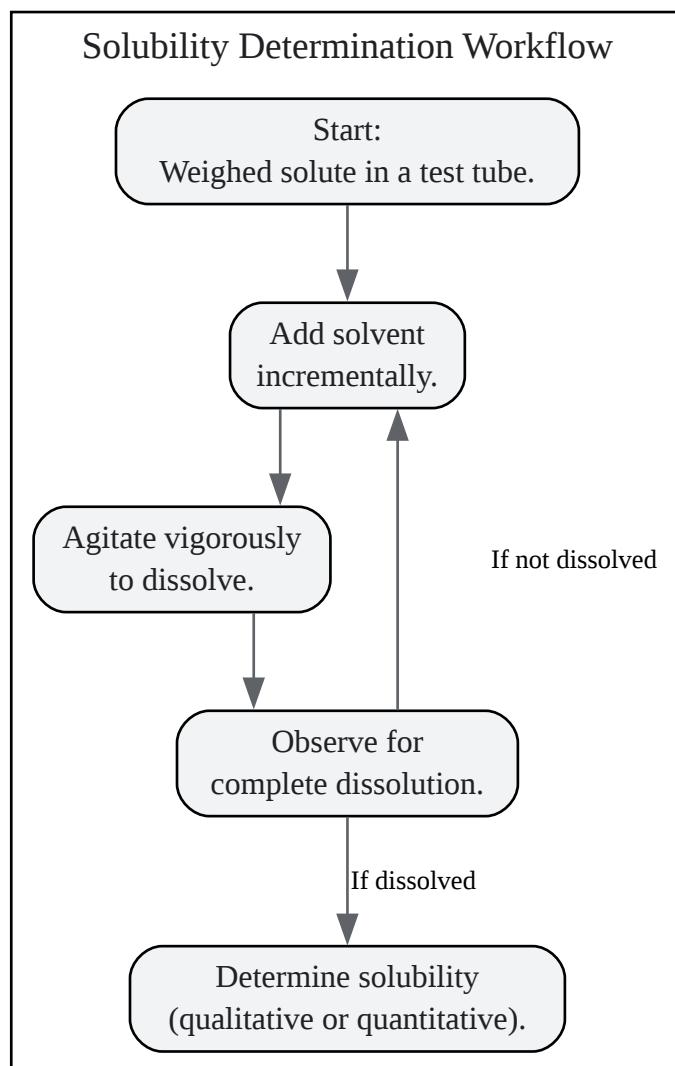
Caption: Workflow for Boiling Point Determination.

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[28]

Methodology: Saturation Method

- Solvent Addition: In a test tube, a pre-weighed amount of **3',4',5'-Trimethoxyacetophenone** is taken.[29] A specific volume of the chosen solvent (e.g., water, ethanol) is added incrementally at a constant temperature.[28]
- Agitation: After each addition of the solvent, the mixture is vigorously agitated to facilitate dissolution.[28][29]
- Observation: The process is continued until the solid is completely dissolved. If the solid does not dissolve after adding a certain volume of solvent, it is considered slightly soluble or insoluble.[28]
- Quantification (for precise measurement): To determine the exact solubility, a saturated solution is prepared by adding excess solute to the solvent and stirring for an extended period to reach equilibrium. The undissolved solid is then filtered off, and the concentration of the solute in the filtrate is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy or gravimetric analysis after solvent evaporation).[30][31]

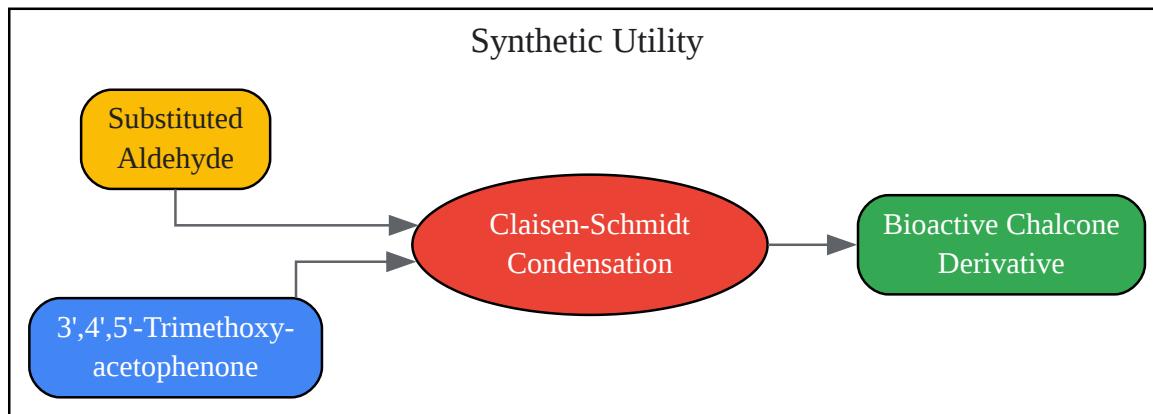


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Caption: Workflow for Solubility Determination.

Role in Synthesis of Bioactive Compounds

3',4',5'-Trimethoxyacetophenone is a key building block for the synthesis of more complex molecules with potential biological activity.^[4] A notable application is in the Claisen-Schmidt condensation reaction to form chalcones.^[4] These chalcones, which incorporate the 3,4,5-trimethoxyphenyl moiety, have been investigated for various pharmacological effects, including anticancer properties, by interacting with biological targets such as tubulin.^[4]



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Caption: Synthesis of Bioactive Chalcones.

Conclusion

This technical guide has provided a detailed overview of the physical properties of **3',4',5'-Trimethoxyacetophenone**, standardized protocols for their experimental determination, and its significance as a synthetic precursor. The data and methodologies presented herein are intended to support researchers, scientists, and drug development professionals in their work with this versatile compound. Accurate characterization of its physical properties is fundamental to its effective application in chemical synthesis and the development of new therapeutic agents.

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